

Preparation of WCK-5153 Stock Solutions in DMSO: An Application Note

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Compound of Interest

Compound Name: WCK-5153

Cat. No.: B15566810

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Introduction

WCK-5153 is a novel inhibitor of Penicillin-Binding Protein 2 (PBP2) that acts as a β -lactam enhancer.[1][2] It is primarily used in research to combat multidrug-resistant (MDR) Gram-negative pathogens, such as *Pseudomonas aeruginosa*. [1][2] **WCK-5153** potentiates the activity of β -lactam antibiotics, making it a valuable tool in the study of antimicrobial resistance. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream experiments. This document provides a detailed protocol for the preparation, storage, and handling of **WCK-5153** stock solutions using dimethyl sulfoxide (DMSO).

Physicochemical and Storage Data

Proper storage and handling are essential to maintain the stability and activity of **WCK-5153**. The following table summarizes key quantitative data for **WCK-5153**.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₉ N ₅ O ₇ S	[3]
Molecular Weight	377.37 g/mol	[3]
Appearance	Solid powder	[3]
Solubility in DMSO	3.77 mg/mL (approximately 9.99 mM)	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in DMSO)	-80°C for up to 1 year	[1]

Experimental Protocol: Preparing a 10 mM WCK-5153 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **WCK-5153** in anhydrous DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various antimicrobial assays.

Materials:

- **WCK-5153** powder
- Anhydrous dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes (1.5 mL) or cryogenic vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)[1]

- Personal Protective Equipment (PPE): safety glasses, lab coat, and appropriate chemical-resistant gloves

Procedure:

- Calculation of Mass: To prepare a 10 mM stock solution, the required mass of **WCK-5153** needs to be calculated. The formula for this calculation is:

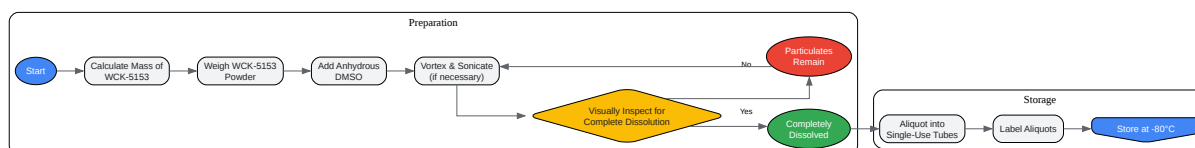
$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 377.37 \text{ g/mol} / 1000 = 3.77 \text{ mg}$$

- Weighing **WCK-5153**:
 - Don appropriate PPE.
 - Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.
 - Carefully weigh the calculated mass (e.g., 3.77 mg) of **WCK-5153** powder directly into the tared tube. Record the exact weight.
- Solubilization:
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **WCK-5153** powder. For a 10 mM stock from 3.77 mg, this would be 1 mL.
 - If the actual weight is different, adjust the volume of DMSO accordingly. For example, if the actual weight is 4.0 mg: $\text{Volume of DMSO (mL)} = [\text{Actual Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Desired Concentration (mmol/L)} = [4.0 \text{ mg} / 377.37 \text{ g/mol}] / 10 \text{ mmol/L} = 0.00106 \text{ L} = 1.06 \text{ mL}$
 - Cap the tube tightly.
- Mixing:

- Vortex the solution for 1-2 minutes until the **WCK-5153** powder is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If particulates remain, brief sonication in a water bath is recommended to facilitate dissolution.^[1]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile cryogenic vials or microcentrifuge tubes.
 - Clearly label each aliquot with the compound name (**WCK-5153**), concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).^[1]



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Caption: Workflow for preparing **WCK-5153** stock solution in DMSO.

Application Example: Minimum Inhibitory Concentration (MIC) Assay

A common application for a **WCK-5153** DMSO stock solution is in combination with a β -lactam antibiotic to determine the Minimum Inhibitory Concentration (MIC) against a bacterial strain.

Protocol Outline:

- **Prepare Working Solutions:** Thaw a single aliquot of the 10 mM **WCK-5153** stock solution at room temperature. Dilute the stock solution to the desired final concentrations using the appropriate sterile broth medium (e.g., Mueller-Hinton Broth). A serial two-fold dilution is commonly performed.
- **Bacterial Inoculum Preparation:** Prepare a standardized bacterial inoculum as per established protocols (e.g., CLSI guidelines).
- **Assay Plate Preparation:** In a 96-well microtiter plate, add the diluted **WCK-5153** in combination with a fixed concentration of a β -lactam antibiotic to the wells.
- **Inoculation:** Add the prepared bacterial inoculum to each well.
- **Incubation:** Incubate the plate under appropriate conditions (e.g., 37°C for 18-24 hours).
- **MIC Determination:** The MIC is determined as the lowest concentration of the drug combination that inhibits visible bacterial growth.

Important Consideration: The final concentration of DMSO in the assay should be kept low (typically <0.5%) as it can be toxic to some bacterial strains at higher concentrations. A vehicle control (broth with the same final concentration of DMSO) should be included in the experiment.

Safety and Handling Precautions

While **WCK-5153** is shipped as a non-hazardous chemical, it is essential to handle it with care in a laboratory setting.[\[3\]](#)[\[4\]](#)

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and appropriate chemical-resistant gloves when handling **WCK-5153** powder and its solutions.
- Engineering Controls: Handle the powdered form of **WCK-5153** in a chemical fume hood or a ventilated enclosure to avoid inhalation of dust particles.
- DMSO-Specific Precautions: DMSO is an excellent solvent and can facilitate the absorption of dissolved substances through the skin. Therefore, extreme care should be taken to avoid skin contact with the **WCK-5153** stock solution. If skin contact occurs, wash the affected area immediately and thoroughly with water.
- Disposal: Dispose of all waste materials, including empty vials, used pipette tips, and solutions, in accordance with local, state, and federal regulations for chemical waste.

This application note provides a comprehensive guide for the preparation of **WCK-5153** stock solutions in DMSO. Adherence to this protocol will help ensure the accuracy and reproducibility of experimental results.

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